

# Comparative study of $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ and $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ in chemical activations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## A Comparative Guide to $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ and $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ in Chemical Activation

For researchers, scientists, and drug development professionals seeking to optimize the production of activated carbons, the choice of activating agent is a critical parameter influencing the final properties of the material. This guide provides an objective comparison of two common hydrating salt activating agents, Aluminum Chloride Hexahydrate ( $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ ) and Magnesium Chloride Hexahydrate ( $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ ), supported by experimental data.

## Executive Summary

Both  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  and  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  serve as effective chemical activating agents for the synthesis of activated carbons from various precursors. The choice between them can significantly impact the resulting material's yield, surface area, pore structure, and adsorption performance. While both are Lewis acids and act as dehydrating agents at elevated temperatures, their distinct chemical properties lead to different activation mechanisms and final product characteristics.  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  has been shown to increase biochar yield and fixed carbon content, while also enhancing the adsorption capacity for a range of pollutants.  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  is effective in creating activated carbons with high adsorption efficiency for dyes and antibiotics.

## Performance Comparison: Quantitative Data

The following tables summarize key performance indicators for activated carbons prepared using  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  and  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  based on available experimental data.

Activating Agent	Precursor Material	Activation Temperature (°C)	Impregnation Ratio (Activator:Precursor)	BET Surface Area (m <sup>2</sup> /g)	Pore Volume (cm <sup>3</sup> /g)	Yield (%)	Adsorption Capacity	Reference
AlCl <sub>3</sub> ·6H <sub>2</sub> O	Bamboo	900	2.0 mol/L solution	-	-	25.83	13.36 mg/g (Ciprofloxacin)	[1]
AlCl <sub>3</sub> ·6H <sub>2</sub> O	Date Stones	700	1.5	-	-	47.08	185.15 mg/g (Methylene Blue)	[2]
MgCl <sub>2</sub> ·6H <sub>2</sub> O	Cabbage	-	1% Mg loading	-	-	Increased by 5.55%	117.68 mg/g (Methylene Blue)	[3]
MgCl <sub>2</sub> ·6H <sub>2</sub> O	African Palm Shells	800 (1073 K)	3% w/v solution	501	0.29	-	2.95 mmol/g (CO <sub>2</sub> )	[4]
MgCl <sub>2</sub> ·6H <sub>2</sub> O	Woody Biochar	-	1 M solution	-	-	-	Enhanced Cation Exchange Capacity	[5]

## Experimental Protocols

Detailed methodologies for chemical activation using  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  and  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  are outlined below. These protocols are synthesized from multiple research studies to provide a representative procedure.

## Activation with $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$

This protocol is based on the preparation of activated carbon from lignocellulosic biomass for antibiotic adsorption.

- **Precursor Preparation:** The precursor material (e.g., bamboo) is washed, dried, and ground to a uniform particle size.
- **Impregnation:** The dried precursor is impregnated with an  $\text{AlCl}_3$  solution (e.g., 2.0 mol/L) at a specific mass ratio. The mixture is stirred for a defined period (e.g., 24 hours) to ensure thorough penetration of the activating agent.
- **Drying:** The impregnated material is dried in an oven (e.g., at 105°C) to remove excess water.
- **Activation/Carbonization:** The dried, impregnated material is placed in a furnace and heated under an inert atmosphere (e.g.,  $\text{N}_2$  flow) to the target activation temperature (e.g., 900°C) for a specific duration (e.g., 120 minutes).
- **Washing and Neutralization:** After cooling, the activated carbon is washed with a dilute acid solution (e.g., 0.1 M HCl) and then repeatedly with distilled water until the pH of the filtrate is neutral. This step removes residual activating agent and any by-products.
- **Final Drying:** The washed activated carbon is dried in an oven (e.g., at 110°C) to a constant weight.

## Activation with $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$

This protocol is based on the preparation of activated carbon from biomass for the adsorption of various pollutants.

- **Precursor Preparation:** The precursor material (e.g., cabbage waste) is cleaned, dried, and pulverized.

- **Impregnation:** The precursor is mixed with a solution of  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  of a specific concentration (e.g., 1 M). The impregnation ratio (w/w) is a key parameter. The mixture is agitated for a set time (e.g., 2 hours) to ensure uniform distribution of the  $\text{MgCl}_2$ .<sup>[5]</sup>
- **Drying:** The impregnated biomass is filtered and dried to remove the solvent.
- **One-Step Activation:** The dried material is placed in a furnace and heated under an inert or oxidizing atmosphere to the desired activation temperature. The heating rate and final temperature are critical process variables.
- **Washing:** The resulting activated carbon is cooled and then washed thoroughly with hot distilled water to remove any remaining magnesium salts and other impurities.
- **Drying:** The final product is dried in an oven to obtain the activated carbon.

## Visualizing the Process and Mechanisms

### Experimental Workflow

The following diagram illustrates a typical workflow for the chemical activation of biomass.

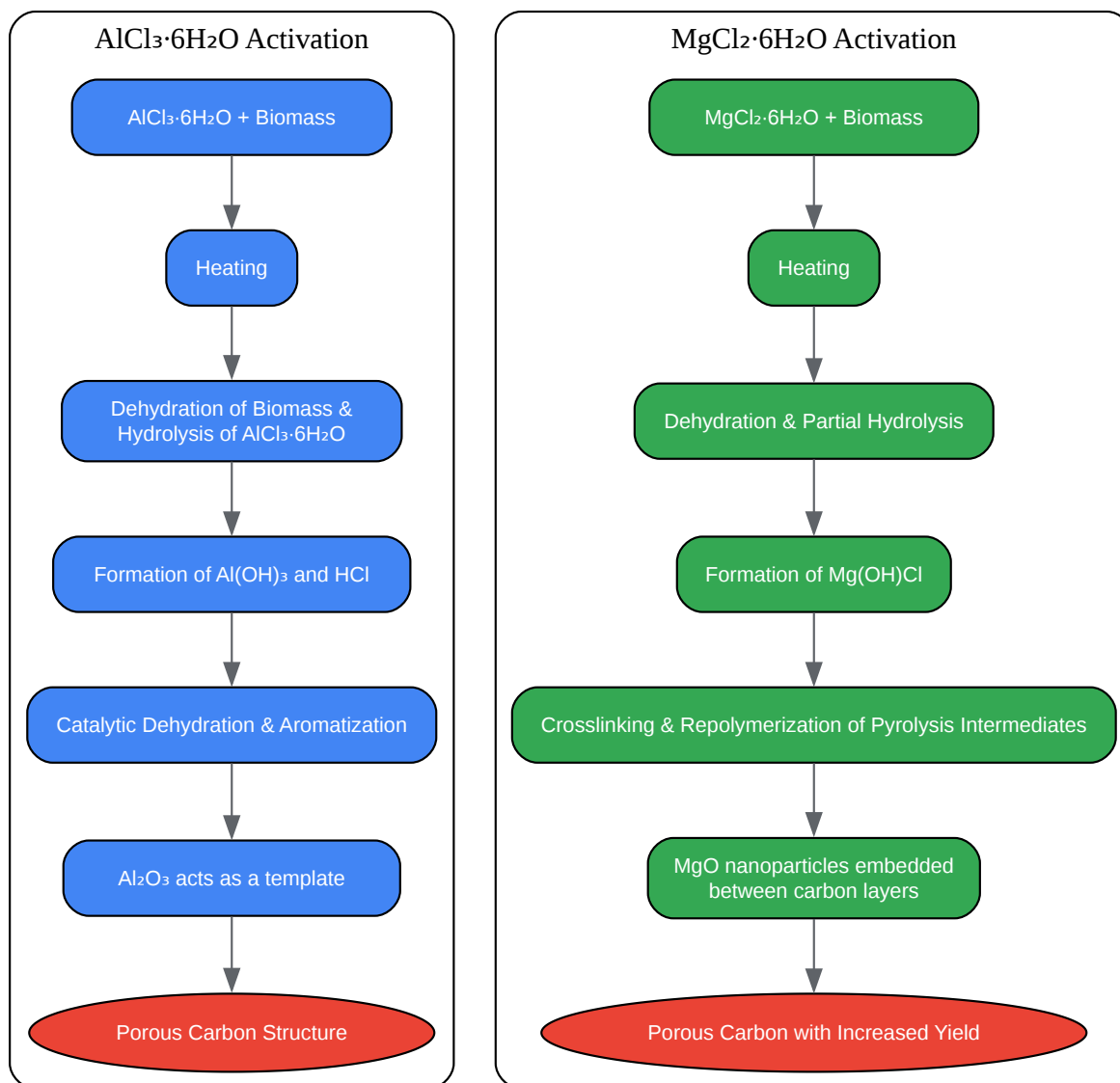


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*General experimental workflow for chemical activation.*

### Chemical Activation Mechanisms

The activation mechanisms of  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  and  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  involve dehydration, hydrolysis, and the formation of a template for the porous structure.



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*Simplified mechanisms of chemical activation.*

During thermal treatment, AlCl<sub>3</sub>·6H<sub>2</sub>O undergoes decomposition.[6] Similarly, MgCl<sub>2</sub>·6H<sub>2</sub>O also decomposes in a stepwise manner upon heating.[7] Both salts act as strong dehydrating agents.[8] In the case of MgCl<sub>2</sub>, the formation of MgO nanoparticles that get embedded

between carbon layers can increase the surface area and yield.[3] The catalytic effect of Mg improves crosslinking and repolymerization during pyrolysis, contributing to a higher biochar yield.[3] For  $\text{AlCl}_3$ , the in-situ formation of alumina ( $\text{Al}_2\text{O}_3$ ) from the decomposition of aluminum hydroxides can act as a template, creating a porous structure in the carbon matrix.

## Conclusion

The selection between  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  and  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  for chemical activation should be guided by the desired properties of the final activated carbon and the specific application.

- $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  appears to be advantageous when a higher yield of activated carbon is desired. It also shows strong performance in enhancing the adsorption of a variety of pollutants, including methylene blue and potassium dichromate.[3]
- $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  is a potent activating agent for producing activated carbons with high efficacy in adsorbing specific contaminants like antibiotics and dyes.[1][9]

Further research and process optimization are necessary to fully elucidate the comparative advantages of each activating agent for different precursors and target applications. The provided data and protocols serve as a foundational guide for researchers to design their experiments and select the most appropriate activating agent for their needs.

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- To cite this document: BenchChem. [Comparative study of  $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$  and  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  in chemical activations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8786481#comparative-study-of-alcl3-6h2o-and-mgcl2-6h2o-in-chemical-activations]

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)